

Phenacyl Bromide: A Comprehensive Technical Guide for Researchers

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CAS Number: 70-11-1 Molecular Formula: C₈H₇BrO Molecular Weight: 199.04 g/mol [1][2]

This technical guide provides an in-depth overview of **phenacyl bromide**, a versatile reagent widely utilized in organic synthesis and chemical biology. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and key applications.

Physicochemical Properties

Phenacyl bromide, also known as 2-bromoacetophenone, is a colorless to off-white crystalline solid.[3] It is a powerful lachrymator and should be handled with appropriate safety precautions. [1][2] Key quantitative data are summarized in the table below.



Property	Value	References
CAS Number	70-11-1	[1][2][3]
Molecular Weight	199.04 g/mol	[1][2]
Appearance	White to off-white crystalline solid	[3]
Melting Point	48-51 °C	
Boiling Point	135 °C at 18 mmHg	_
Solubility	Freely soluble in alcohol, benzene, chloroform, and ether; practically insoluble in water.	

Synthesis of Phenacyl Bromide

The most common method for synthesizing **phenacyl bromide** is through the bromination of acetophenone.[1] Several protocols exist, with variations in solvents and catalysts.

Experimental Protocol: Bromination of Acetophenone

This protocol outlines a common laboratory-scale synthesis of **phenacyl bromide**.



Step	Procedure
1. Reaction Setup	In a 500-cc. flask, dissolve 50 g (0.25 mole) of p-bromoacetophenone in 100 cc. of glacial acetic acid.
2. Bromination	Slowly add 40 g (12.5 cc., 0.25 mole) of bromine to the solution, ensuring the temperature remains below 20°C. Shake the mixture vigorously during the addition. Phenacyl bromide will begin to crystallize as needles.
3. Isolation	Once the bromine addition is complete, cool the flask in an ice-water bath and collect the product by suction filtration.
4. Washing	Wash the crude crystals with 50% ethyl alcohol until they are colorless.
5. Recrystallization	Recrystallize the air-dried product from 400 cc. of 95% ethyl alcohol to yield colorless needles.

Applications in Organic Synthesis and Drug Discovery

Phenacyl bromide is a valuable reagent in various synthetic transformations, primarily due to the reactivity of the α -bromomethyl ketone moiety.

Esterification of Carboxylic Acids

Phenacyl esters are often crystalline derivatives that can be used for the identification and purification of carboxylic acids.

This protocol describes the synthesis of phenacyl benzoate using microwave irradiation.



Step	Procedure
1. Reagent Preparation	Dissolve benzoic acid (5 mmol) and Na ₂ CO ₃ (2.5 mmol, 0.265 g) in water (5 mL).
2. Reaction Mixture	Add phenacyl bromide (5 mmol, 1 g) and ethanol (10 mL) to the solution.
3. Microwave Irradiation	Place the reaction mixture in a microwave system and irradiate with 175 W of power for 15 minutes.
4. Product Isolation	Allow the reaction mixture to cool, and collect the solid product by filtration. Recrystallize from ethanol.[4]

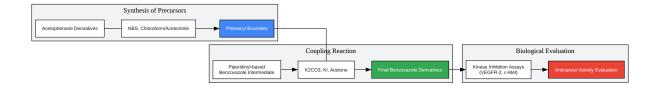
Synthesis of Heterocyclic Compounds

Phenacyl bromide is a key building block for the synthesis of various five- and six-membered heterocyclic compounds, which are prevalent scaffolds in many biologically active molecules.[5] [6] For instance, it is used in the synthesis of thiazole derivatives.[6]

Role in the Development of Anticancer Agents

In the field of drug discovery, **phenacyl bromide** derivatives are utilized in the synthesis of novel compounds targeting key signaling pathways involved in cancer progression. For example, freshly prepared **phenacyl bromide**s are reacted with piperidinyl-based benzoxazole intermediates to synthesize dual inhibitors of VEGFR-2 and c-Met kinases, which are implicated in tumor angiogenesis and metastasis.[7]





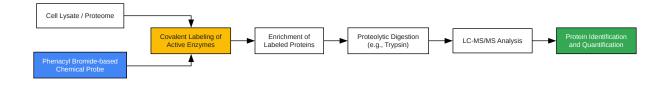
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Synthesis of dual VEGFR-2/c-Met inhibitors.

Use in Proteomics

Phenacyl bromide and its derivatives serve as chemical probes in proteomics, particularly in activity-based protein profiling (ABPP). ABPP utilizes reactive probes to label and identify active enzymes within a complex proteome. The electrophilic nature of the α -bromomethyl ketone in **phenacyl bromide** allows it to covalently modify nucleophilic amino acid residues, such as cysteine and lysine, in the active sites of enzymes.

This labeling strategy enables the enrichment and subsequent identification of these proteins by mass spectrometry, providing insights into enzyme function and aiding in the discovery of new drug targets.



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Activity-based protein profiling workflow.



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- To cite this document: BenchChem. [Phenacyl Bromide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166212#phenacyl-bromide-cas-number-and-molecular-weight]

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